

Application Notes and Protocols for Assessing Protein Aggregation with ALT-007

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ALT-007

Cat. No.: B15576814

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

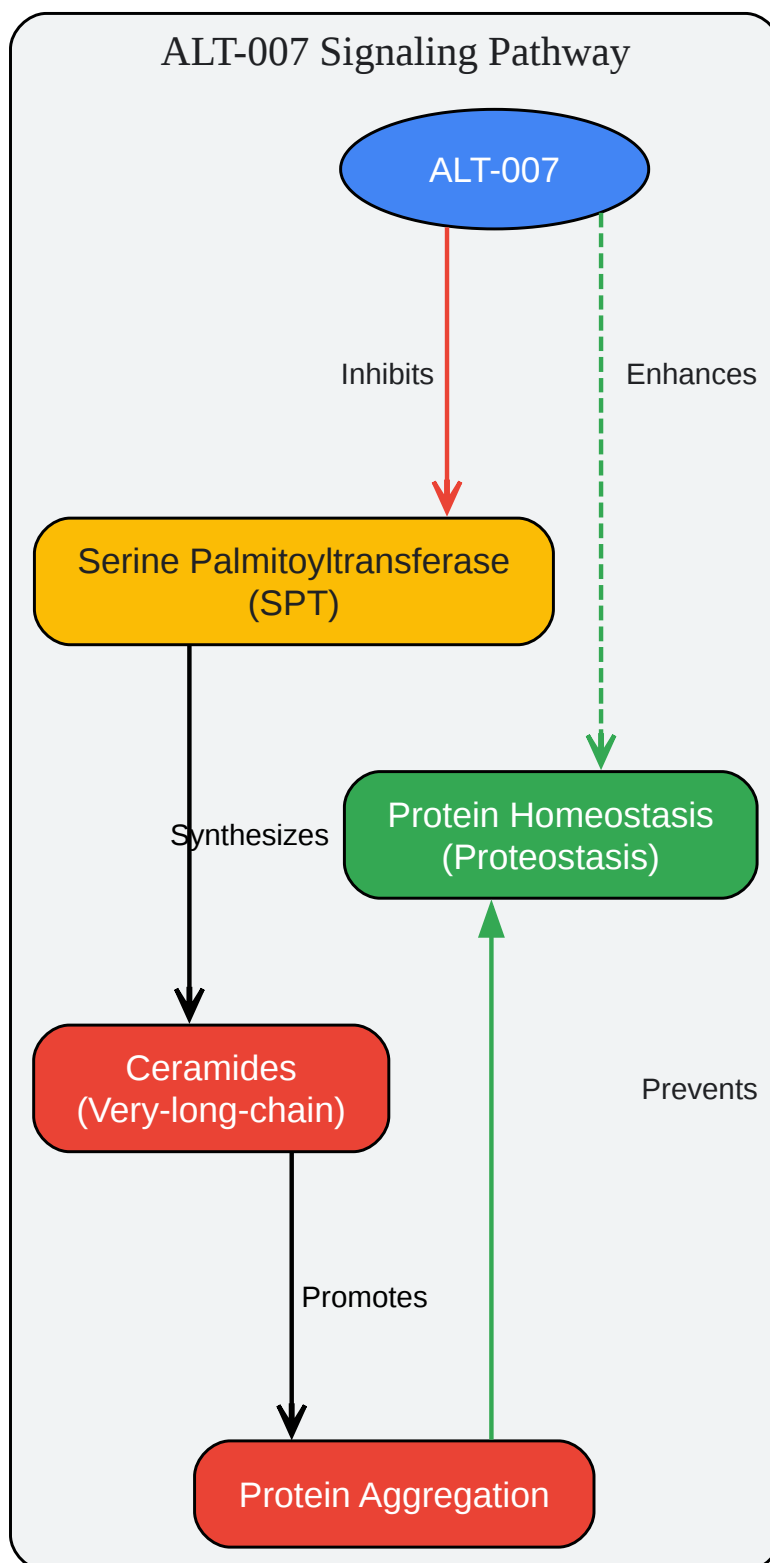
Introduction

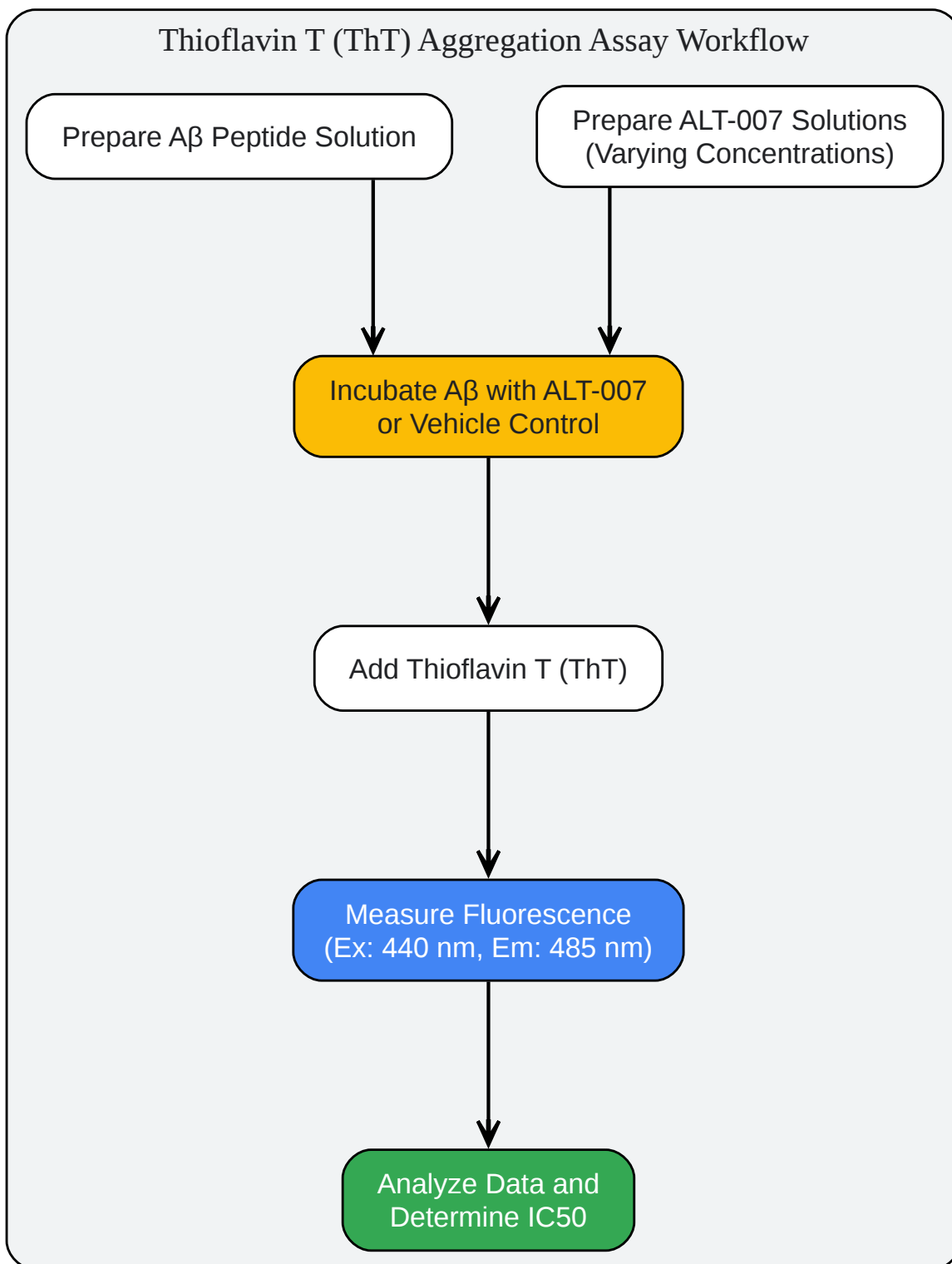
ALT-007 is a potent, selective, and orally bioavailable inhibitor of serine palmitoyltransferase (SPT), the rate-limiting enzyme in the de novo synthesis of ceramides.[1][2] By inhibiting SPT, **ALT-007** effectively reduces the levels of ceramides, particularly harmful very-long-chain ceramides, which have been linked to cellular dysfunction and age-related diseases.[3] Mechanistic studies have revealed that **ALT-007** enhances protein homeostasis and mitigates the formation of toxic protein aggregates, offering a promising therapeutic strategy for a range of conditions, including age-related sarcopenia and neurodegenerative diseases.[1][3][4]

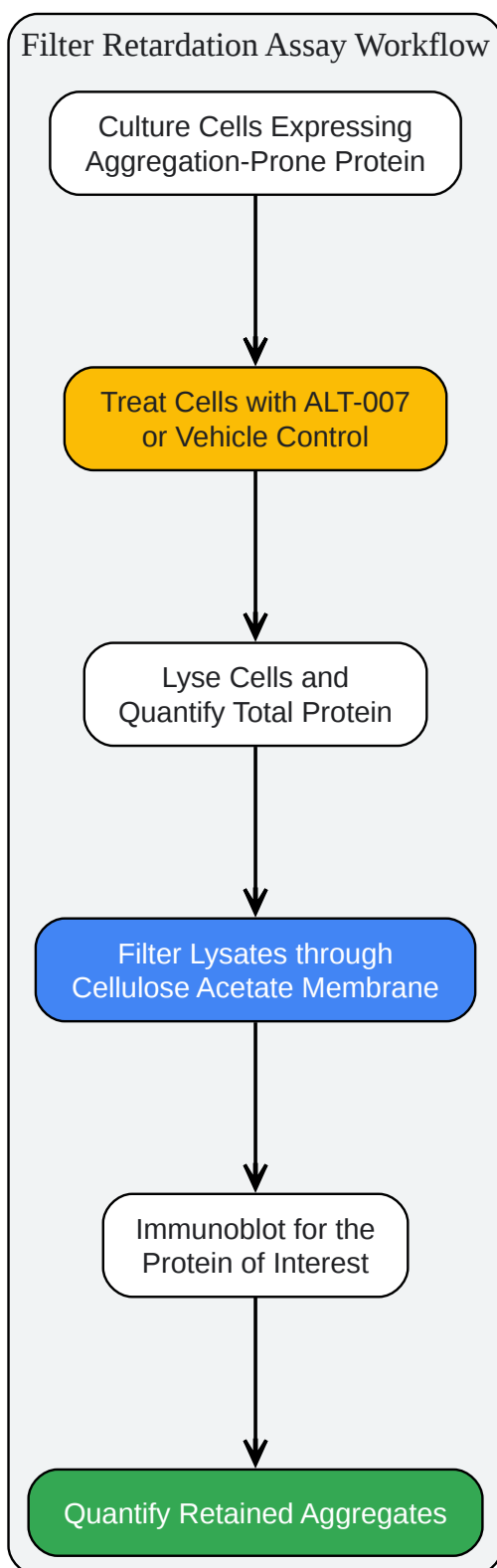
These application notes provide detailed protocols for assessing the efficacy of **ALT-007** in reducing protein aggregation in various experimental models.

Mechanism of Action of ALT-007

ALT-007 targets and inhibits serine palmitoyltransferase (SPT), a crucial enzyme in the ceramide biosynthesis pathway. This inhibition leads to a reduction in the cellular pool of ceramides. The accumulation of certain ceramide species has been associated with disruptions in protein homeostasis (proteostasis), leading to protein misfolding and aggregation. By lowering ceramide levels, **ALT-007** is believed to restore proteostasis, thereby preventing or reducing the aggregation of disease-associated proteins.[3][4]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safe and Orally Bioavailable Inhibitor of Serine Palmitoyltransferase Improves Age-Related Sarcopenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ALT-007 | Serine palmitoyltransferase inhibitor | Probechem Biochemicals [probechem.com]
- 3. actu.epfl.ch [actu.epfl.ch]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Assessing Protein Aggregation with ALT-007]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576814#protocols-for-assessing-protein-aggregation-with-alt-007]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com